

Application Notes and Protocols for BI 653048 in Immunology Research

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Compound of Interest

Compound Name: BI 653048

Cat. No.: B1192377

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For Researchers, Scientists, and Drug Development Professionals

Introduction

BI 653048 is a selective, orally active, nonsteroidal glucocorticoid receptor (GR) agonist.[1] It is characterized as a "dissociated" GR agonist, meaning it displays different transcriptional regulatory profiles for gene transrepression and transactivation.[2][3] This dissociation is intended to separate the anti-inflammatory effects of glucocorticoids, which are primarily mediated by transrepression, from their metabolic side effects, which are often linked to transactivation.[3] **BI 653048** has demonstrated potent anti-inflammatory properties in preclinical models, making it a valuable tool for immunology research, particularly in the study of inflammatory diseases. However, it is important to note that **BI 653048** exhibits species selectivity with reduced functional transrepression potency in mice, making it unsuitable for in vivo studies in standard mouse models.[2][3]

Mechanism of Action

Glucocorticoids exert their effects by binding to the GR, a ligand-activated transcription factor that resides in the cytoplasm in an inactive complex with chaperone proteins.[4] Upon ligand binding, the GR undergoes a conformational change, dissociates from the chaperone complex, and translocates to the nucleus.[4] In the nucleus, the GR can modulate gene expression through two primary mechanisms:

- **Transactivation:** The GR homodimerizes and binds to specific DNA sequences known as glucocorticoid response elements (GREs) in the promoter regions of target genes, leading to the increased transcription of these genes.^[2] This mechanism is associated with many of the metabolic side effects of glucocorticoids.
- **Transrepression:** The GR monomer can interact with and inhibit the activity of other transcription factors, such as nuclear factor-kappa B (NF-κB) and activator protein-1 (AP-1).^[3] These transcription factors are key regulators of pro-inflammatory gene expression, including cytokines, chemokines, and adhesion molecules. By inhibiting their activity, the GR suppresses the inflammatory response.^[3]

BI 653048, as a dissociated agonist, is designed to preferentially engage the transrepression pathway, thereby exerting anti-inflammatory effects with a potentially improved side-effect profile compared to traditional glucocorticoids.

Data Presentation

In Vitro Activity

Parameter	Cell Line	Stimulus	IC50	Reference
Glucocorticoid Receptor Binding	-	-	55 nM	^[1]
IL-6 Inhibition	Human A549 cells	-	23 nM	^[2]
IL-6 Inhibition	Mouse RAW 264.7 cells	TNF-α	100 nM	^[1]

In Vivo Efficacy in Rat Collagen-Induced Arthritis Model

Dose	Route of Administration	Effect on Pannus and Bone Resorption	Effect on Summed Histology Scores	Reference
3 mg/kg	Oral	Nonsignificant decrease	Nonsignificant decrease	[1] [3]
10 mg/kg	Oral	33% decrease (significant)	27% decrease (significant)	[1] [3]
30 mg/kg	Oral	87-96% decrease (significant)	87-96% decrease (significant)	[1] [3]

Experimental Protocols

In Vitro: Inhibition of TNF- α -induced IL-6 Production in RAW 264.7 Macrophages

This protocol is designed to assess the ability of **BI 653048** to inhibit the production of the pro-inflammatory cytokine IL-6 in a macrophage cell line.

Materials:

- RAW 264.7 murine macrophage cell line
- DMEM (Dulbecco's Modified Eagle Medium) supplemented with 10% FBS (Fetal Bovine Serum) and 1% penicillin-streptomycin
- Recombinant murine TNF- α
- **BI 653048**
- DMSO (Dimethyl sulfoxide)
- 96-well tissue culture plates
- ELISA kit for murine IL-6

- MTT or similar cell viability assay kit

Procedure:

- **Cell Seeding:** Seed RAW 264.7 cells in a 96-well plate at a density of 1.5×10^5 cells/well in 100 μ L of complete DMEM. Incubate for 12-24 hours at 37°C in a 5% CO₂ incubator to allow for cell adherence.
- **Compound Treatment:** Prepare serial dilutions of **BI 653048** in complete DMEM. The final concentration of DMSO should be kept below 0.1%. Remove the old media from the cells and add 100 μ L of the **BI 653048** dilutions. Incubate for 1 hour.
- **Stimulation:** Add 10 μ L of TNF- α solution to each well to a final concentration of 10 ng/mL. Include a vehicle control (DMSO) and an unstimulated control.
- **Incubation:** Incubate the plate for 24 hours at 37°C in a 5% CO₂ incubator.
- **Supernatant Collection:** Centrifuge the plate at 300 x g for 5 minutes. Carefully collect the supernatant for IL-6 measurement.
- **IL-6 Measurement:** Quantify the amount of IL-6 in the supernatants using a murine IL-6 ELISA kit according to the manufacturer's instructions.
- **Cell Viability:** After collecting the supernatant, assess cell viability using an MTT assay or a similar method to ensure that the observed inhibition of IL-6 is not due to cytotoxicity.

In Vitro: Lymphocyte Proliferation Assay using Human PBMCs

This assay evaluates the effect of **BI 653048** on the proliferation of human peripheral blood mononuclear cells (PBMCs) stimulated with a mitogen.

Materials:

- Human Peripheral Blood Mononuclear Cells (PBMCs)

- RPMI-1640 medium supplemented with 10% FBS, 1% penicillin-streptomycin, and 2-mercaptoethanol
- Phytohemagglutinin (PHA) or other suitable mitogen
- **BI 653048**
- DMSO
- [3H]-thymidine or a non-radioactive proliferation assay kit (e.g., CFSE, BrdU)
- 96-well round-bottom tissue culture plates
- Cell harvester and scintillation counter (for [3H]-thymidine incorporation) or flow cytometer (for CFSE)

Procedure:

- PBMC Isolation: Isolate PBMCs from fresh human blood using Ficoll-Paque density gradient centrifugation.
- Cell Seeding: Resuspend the PBMCs in complete RPMI-1640 medium and adjust the cell concentration to 1×10^6 cells/mL. Add 100 μ L of the cell suspension to each well of a 96-well round-bottom plate (1×10^5 cells/well).
- Compound Treatment: Add 50 μ L of **BI 653048** dilutions in complete RPMI-1640 to the wells.
- Stimulation: Add 50 μ L of PHA solution to a final concentration of 5 μ g/mL. Include a vehicle control and an unstimulated control.
- Incubation: Incubate the plate for 72 hours at 37°C in a 5% CO₂ incubator.
- Proliferation Measurement ([3H]-thymidine incorporation):
 - Add 1 μ Ci of [3H]-thymidine to each well and incubate for an additional 18 hours.
 - Harvest the cells onto a filter mat using a cell harvester.

- Measure the incorporated radioactivity using a scintillation counter.
- Proliferation Measurement (CFSE):
 - Prior to seeding, label the PBMCs with CFSE according to the manufacturer's protocol.
 - After the 72-hour incubation, harvest the cells and analyze the CFSE fluorescence by flow cytometry. Proliferation is measured by the successive halving of CFSE fluorescence in daughter cells.

In Vivo: Rat Collagen-Induced Arthritis (CIA) Model

This model is used to evaluate the in vivo anti-inflammatory efficacy of **BI 653048** in a model that shares pathological features with human rheumatoid arthritis.

Animals:

- Female Lewis rats, 8-10 weeks old.

Materials:

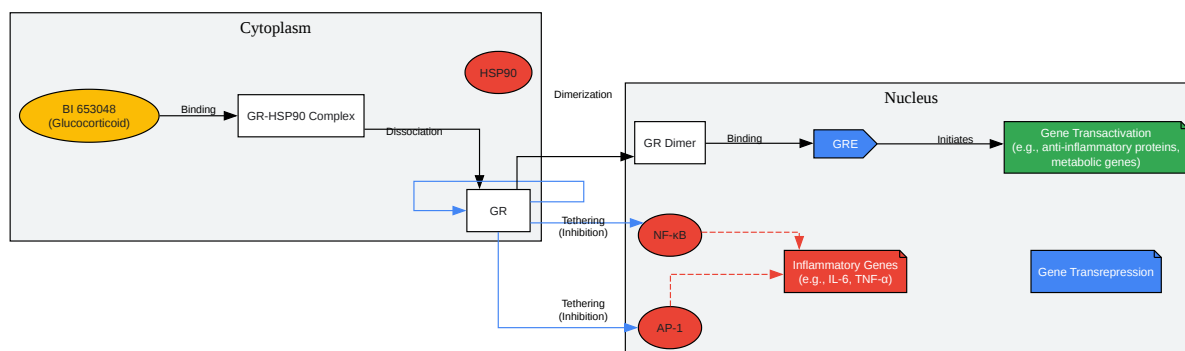
- Bovine type II collagen
- Complete Freund's Adjuvant (CFA)
- Incomplete Freund's Adjuvant (IFA)
- **BI 653048**
- Vehicle for oral administration (e.g., 0.5% carboxymethylcellulose)

Procedure:

- Induction of Arthritis:
 - Day 0 (Primary Immunization): Emulsify bovine type II collagen in CFA at a 1:1 ratio. Inject 0.1 mL of the emulsion intradermally at the base of the tail.

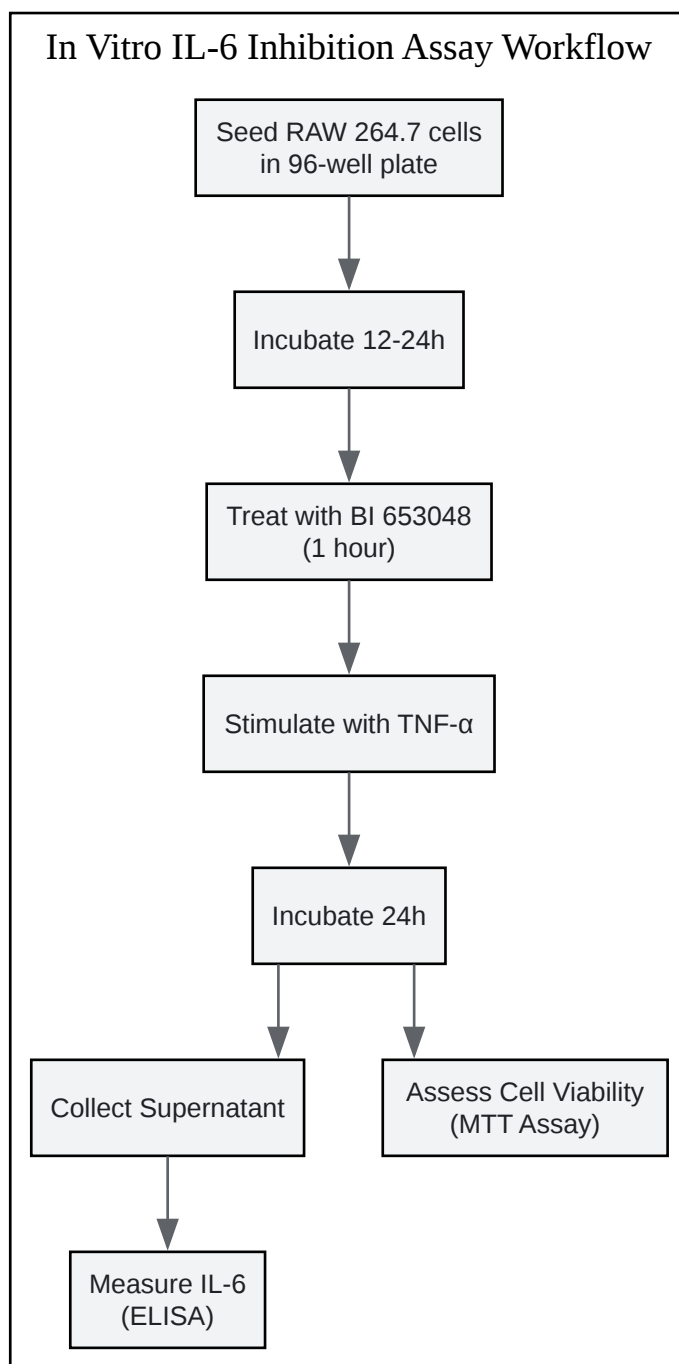
- Day 7 (Booster Immunization): Emulsify bovine type II collagen in IFA at a 1:1 ratio. Inject 0.1 mL of the emulsion intradermally at a site near the primary injection.
- Compound Administration:
 - Begin daily oral administration of **BI 653048** or vehicle on a prophylactic (e.g., Day 0 to Day 21) or therapeutic (e.g., from the onset of clinical signs) schedule.
- Clinical Assessment:
 - Monitor the rats daily or every other day for the onset and severity of arthritis.
 - Score each paw for inflammation on a scale of 0-4 (0 = normal, 1 = mild swelling and erythema, 2 = moderate swelling and erythema, 3 = severe swelling and erythema, 4 = maximal swelling and erythema with joint deformity). The maximum score per animal is 16.
 - Measure paw thickness using a digital caliper.
- Histopathological Analysis:
 - At the end of the study, euthanize the animals and collect the hind paws.
 - Fix, decalcify, and embed the paws in paraffin.
 - Section the joints and stain with hematoxylin and eosin (H&E) and Safranin O.
 - Evaluate the sections for inflammation, pannus formation, cartilage damage, and bone erosion.

Mandatory Visualizations



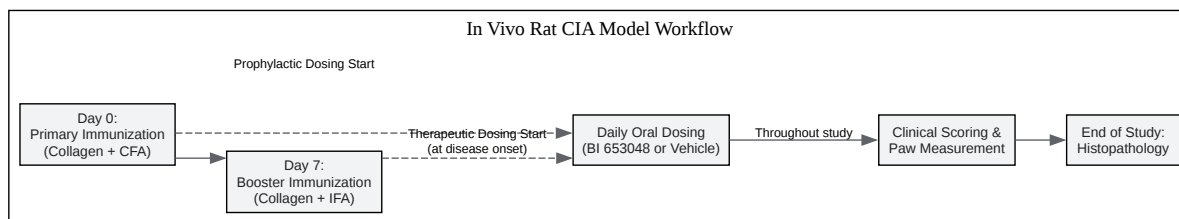
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Caption: Glucocorticoid Receptor (GR) signaling pathway activated by **BI 653048**.



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Caption: Experimental workflow for the in vitro IL-6 inhibition assay.



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Caption: Experimental workflow for the in vivo rat collagen-induced arthritis model.

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